

# An In-depth Technical Guide to the Safe Handling of 3-(Methylthio)propylamine

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## Compound of Interest

Compound Name: **3-(Methylthio)propylamine**

Cat. No.: **B146394**

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## Introduction

**3-(Methylthio)propylamine** (CAS No: 4104-45-4), also known as 3-Aminopropyl methyl sulfide, is a primary amino compound and an organic sulfide.<sup>[1]</sup> It is utilized as a laboratory chemical and has applications as a flavoring agent in foods such as cheese and seafood.<sup>[1][2]</sup> <sup>[3]</sup> Despite its utility, it is a hazardous substance that requires strict safety and handling protocols. This guide provides a comprehensive overview of its hazards, safety precautions, and emergency procedures, designed for researchers, scientists, and professionals in drug development.

## Hazard Identification and Classification

**3-(Methylthio)propylamine** is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[4]</sup> The primary dangers are its combustible nature and its severe corrosive effects on skin and eyes.<sup>[4]</sup> The substance is designated with the signal word "Danger".<sup>[4][5]</sup>

## GHS Classification Summary

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B / 1C	H314: Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage. <a href="#">[1]</a> <a href="#">[5]</a>
Flammable Liquids	Category 4	H227: Combustible liquid. <a href="#">[4]</a> <a href="#">[7]</a>
Corrosive to Metals	Category 1	H290: May be corrosive to metals. <a href="#">[6]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[5]</a>

Note: The substance is also characterized by a strong, unpleasant stench.[\[4\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-(Methylthio)propylamine** is provided below.

Property	Value
Molecular Formula	C4H11NS <sup>[5][6]</sup>
Molecular Weight	105.20 g/mol <sup>[1][5]</sup>
Appearance	Colorless to slightly yellow liquid <sup>[1][4][8]</sup>
Odor	Stench <sup>[4]</sup>
Boiling Point	169 °C (336.2 °F) <sup>[4]</sup>
Flash Point	62 °C (143.6 °F) - closed cup <sup>[4][5]</sup>
Density	0.938 g/mL at 25 °C
Refractive Index	1.4940 at 20 °C
Solubility	Insoluble or practically insoluble in water. Soluble in ethanol. <sup>[1][2]</sup>
UN Number	UN2735 <sup>[2][4]</sup>

## Exposure Controls and Personal Protective Equipment (PPE)

Proper exposure controls are critical to mitigate the risks associated with handling **3-(Methylthio)propylamine**. A multi-layered approach involving engineering controls, administrative controls, and personal protective equipment is required.

- Ventilation: Work should be conducted in a well-ventilated area.<sup>[6]</sup> The use of a chemical fume hood or other appropriate exhaust ventilation is mandatory to keep airborne concentrations below exposure limits.<sup>[4]</sup>
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.<sup>[4]</sup>
- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.<sup>[4]</sup> A full face shield should be used in conjunction with goggles when there is a risk of splashing.<sup>[6]</sup>

- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory practices.[7]
  - Protective Clothing: Wear a lab coat, apron, or coveralls to prevent skin contact.[4][6] Contaminated clothing, including shoes, should be removed immediately and decontaminated before reuse or discarded.[6]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below recommended limits, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[4] All respirator use must comply with a comprehensive respiratory protection program, such as that outlined in OSHA's 29 CFR 1910.134.[4]

Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.[6][9]

## Safe Handling and Storage Procedures

- Avoid all personal contact, including inhalation of vapors or mists.[6]
- Do not get the substance in eyes, on skin, or on clothing.[4]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[4]
- Take precautionary measures against static discharge.[4]
- Handle product only in a closed system or with appropriate exhaust ventilation.[4]
- Store in a cool, dry, and well-ventilated area designated as a corrosives area.[4]
- Keep containers tightly closed to prevent exposure to moisture and air, as the material is hygroscopic and air-sensitive.[2][4]
- Store away from incompatible materials, such as strong oxidizing agents.[4][6]
- Store locked up.[4][6]

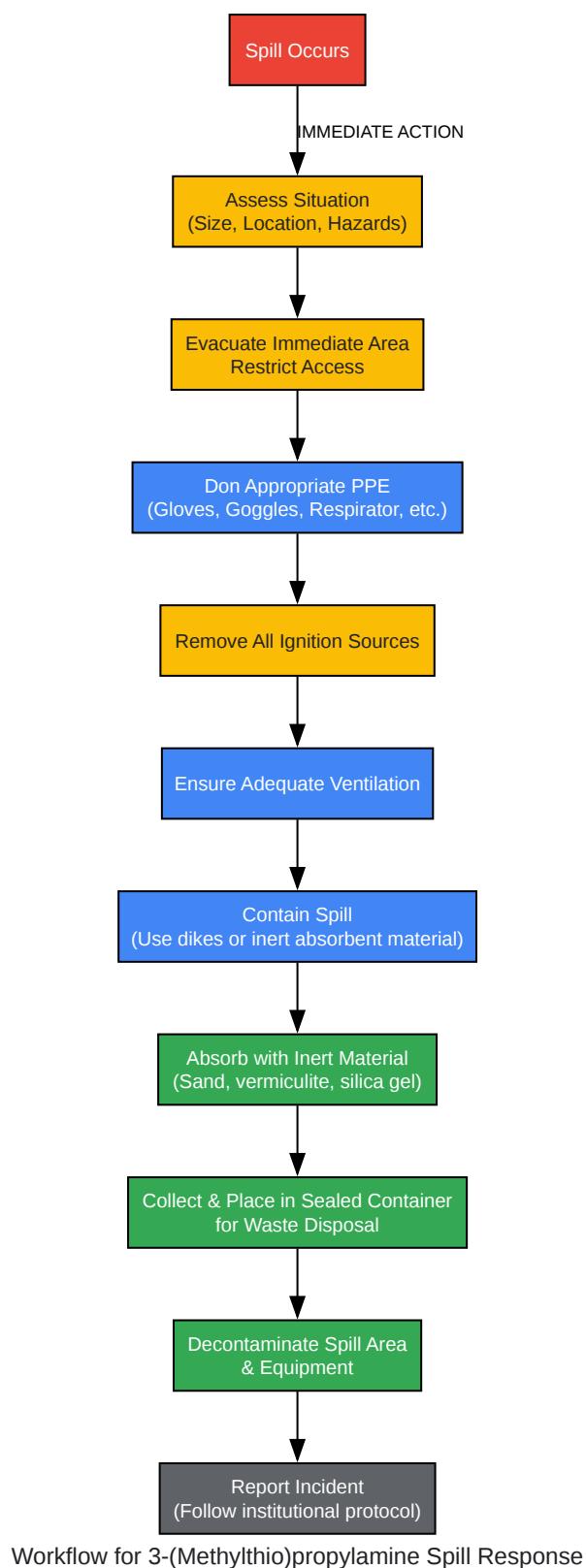
## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

In all cases of exposure, seek immediate medical attention and call a POISON CENTER or doctor.[\[4\]](#)

- Inhalation: Remove the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration.[\[4\]](#)
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15-30 minutes while removing all contaminated clothing and shoes.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing.[\[4\]](#)[\[6\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[\[4\]](#)[\[6\]](#) Give the victim several glasses of water or milk to drink.[\[6\]](#)
- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[\[6\]](#) Water spray can be used for large fires.[\[6\]](#)
- Specific Hazards: The material is combustible and containers may explode when heated.[\[4\]](#) Combustion produces toxic fumes, including oxides of carbon (CO, CO<sub>2</sub>), nitrogen (NO<sub>x</sub>), and sulfur.[\[4\]](#)
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear.[\[4\]](#)[\[6\]](#)

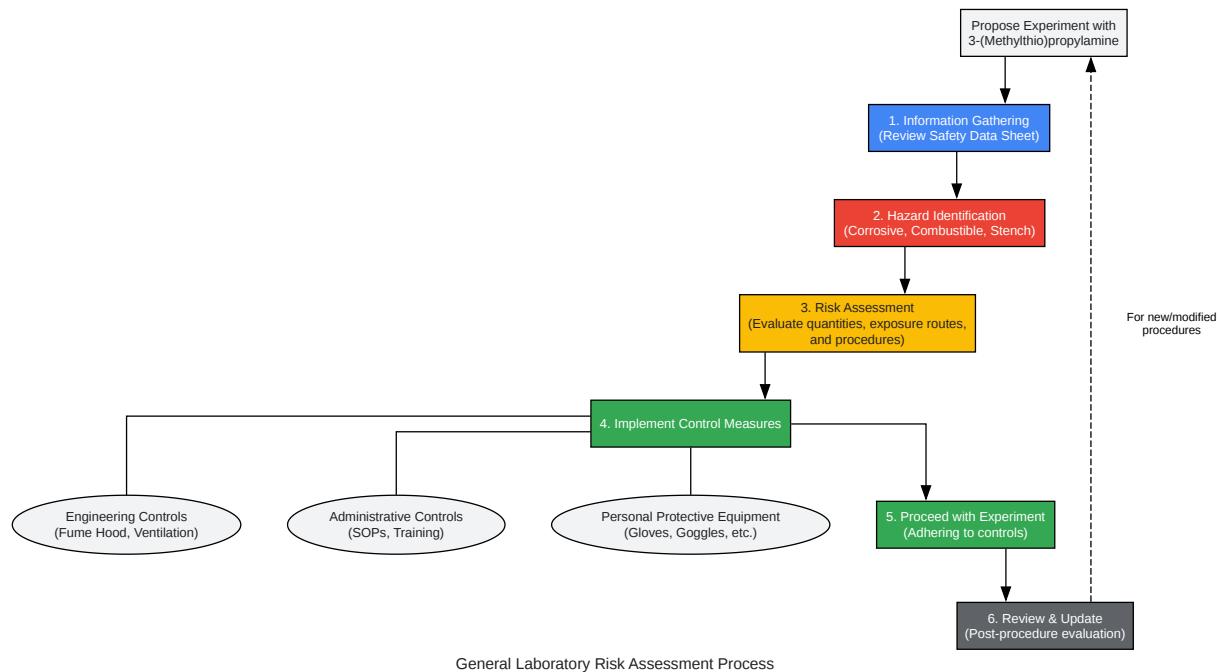
In the event of a spill, a structured response is necessary to ensure safety and minimize environmental contamination.

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Caption: A logical workflow for responding to an accidental spill of **3-(Methylthio)propylamine**.

# Experimental Protocols and Safety Assessment

Specific experimental protocols for determining the safety parameters of **3-(Methylthio)propylamine** are not detailed in publicly available safety documents. However, before any new procedure or experiment involving this chemical, a thorough risk assessment must be performed.



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Caption: A workflow for hazard identification and risk assessment before using **3-(Methylthio)propylamine**.

## Toxicological and Ecological Information

- Toxicology: The primary toxicological effect is severe burns caused by all routes of exposure (skin, eyes, ingestion, inhalation).[4] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[4] Comprehensive toxicological properties have not been fully investigated.[4]
- Ecology: Detailed ecotoxicity data is not readily available. It is advised not to empty the substance into drains to prevent environmental contamination.[4]

## Disposal Considerations

Chemical waste generators must adhere to federal, state, and local regulations for waste disposal.[4] Both the chemical and its container must be disposed of at an approved waste disposal facility.[4] Do not dispose of via household waste or sewer systems.

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